

An In-depth Technical Guide to Dichlorinated Ethyl Carbamate Derivatives

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Compound of Interest

Compound Name: Ethyl dichlorocarbamate

Cat. No.: B083546

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A comprehensive review of the synonyms, physicochemical properties, and experimental protocols related to dichlorinated ethyl carbamate compounds, with a focus on Ethyl N-(3,4-dichlorophenyl)carbamate.

Due to the limited availability of specific data for "**ethyl dichlorocarbamate**," this guide focuses on a closely related and well-documented compound, Ethyl N-(3,4-dichlorophenyl)carbamate. This compound is frequently identified in searches for dichlorinated ethyl carbamate derivatives and serves as a representative molecule for this class of compounds. This technical guide is intended for researchers, scientists, and professionals in drug development, providing detailed information on its properties and relevant experimental procedures.

Synonyms and Identifiers

A clear identification of chemical compounds is crucial for research and development. The following is a list of synonyms and identifiers for Ethyl N-(3,4-dichlorophenyl)carbamate:

- Systematic Name: ethyl N-(3,4-dichlorophenyl)carbamate[1]
- CAS Number: 7159-94-6[1]
- Molecular Formula: C₉H₉Cl₂NO₂[1]
- Other Names:
 - Carbamic acid, (3,4-dichlorophenyl)-, ethyl ester[1]

- 3,4-dichlorophenyl ethylcarbamate[1]
- NSC 204606[1]

Physicochemical and Spectral Data

Quantitative data for Ethyl N-(3,4-dichlorophenyl)carbamate is summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	234.08 g/mol	[1]
Exact Mass	233.0010339 Da	[1]
XLogP3	3.9	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	3	[1]
Topological Polar Surface Area	38.3 Å ²	[1]
Heavy Atom Count	14	[1]

Spectral Information:

- GC-MS: Mass spectral data is available, with major peaks observed at m/z 29, 161, and 233. [1]
- ¹H NMR and ¹³C NMR: Spectral data are available and can be accessed through public databases such as PubChem.
- IR Spectra: Infrared spectroscopy data is also available for this compound.

Experimental Protocols

Detailed methodologies are essential for the replication of scientific findings. The following section outlines a general procedure for the synthesis of a related compound, ethyl N-methylcarbamate, which can be adapted for the synthesis of other carbamates.

Synthesis of Ethyl N-methylcarbamate from Ethyl Chloroformate

This procedure describes the reaction of ethyl chloroformate with methylamine to produce ethyl N-methylcarbamate.^[2]

Materials:

- Ethyl chloroformate (2 moles)
- 33% aqueous methylamine solution (2 moles)
- Sodium hydroxide (2 moles)
- Ether
- Potassium carbonate
- Ice-salt mixture

Procedure:

- In a 2-liter flask equipped with a mechanical stirrer and cooled with an ice-salt mixture, combine 300 cc of ether and 186 g of 33% aqueous methylamine solution.
- Cool the stirred mixture to 5°C.
- Slowly add 217 g of ethyl chloroformate, ensuring the temperature does not exceed 5°C.
- When approximately half of the ethyl chloroformate has been added, begin the gradual addition of a cold solution of 80 g of sodium hydroxide in 120 cc of water. The addition of the remaining ethyl chloroformate and the sodium hydroxide solution should be completed simultaneously.
- Maintain constant mechanical stirring throughout the addition.

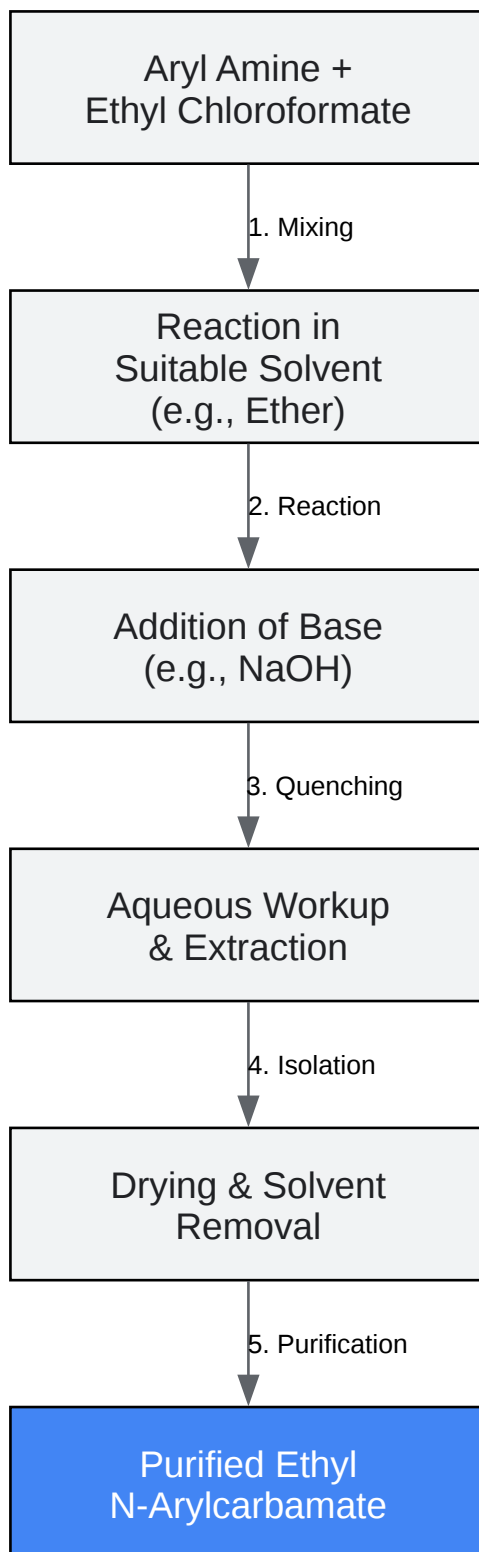
- After the addition is complete, let the mixture stand for fifteen minutes.
- Separate the ether layer. Extract the aqueous layer with 100 cc of ether.
- Combine the ether layers and dry them by shaking with approximately 8 g of potassium carbonate in two portions.
- Distill the ether from the mixture.
- Distill the remaining residue under reduced pressure, collecting the fraction at 55–60°/12 mm.

Yield: The reported yield of ethyl N-methylcarbamate is 182–185 g (88–90% of the theoretical amount).[2]

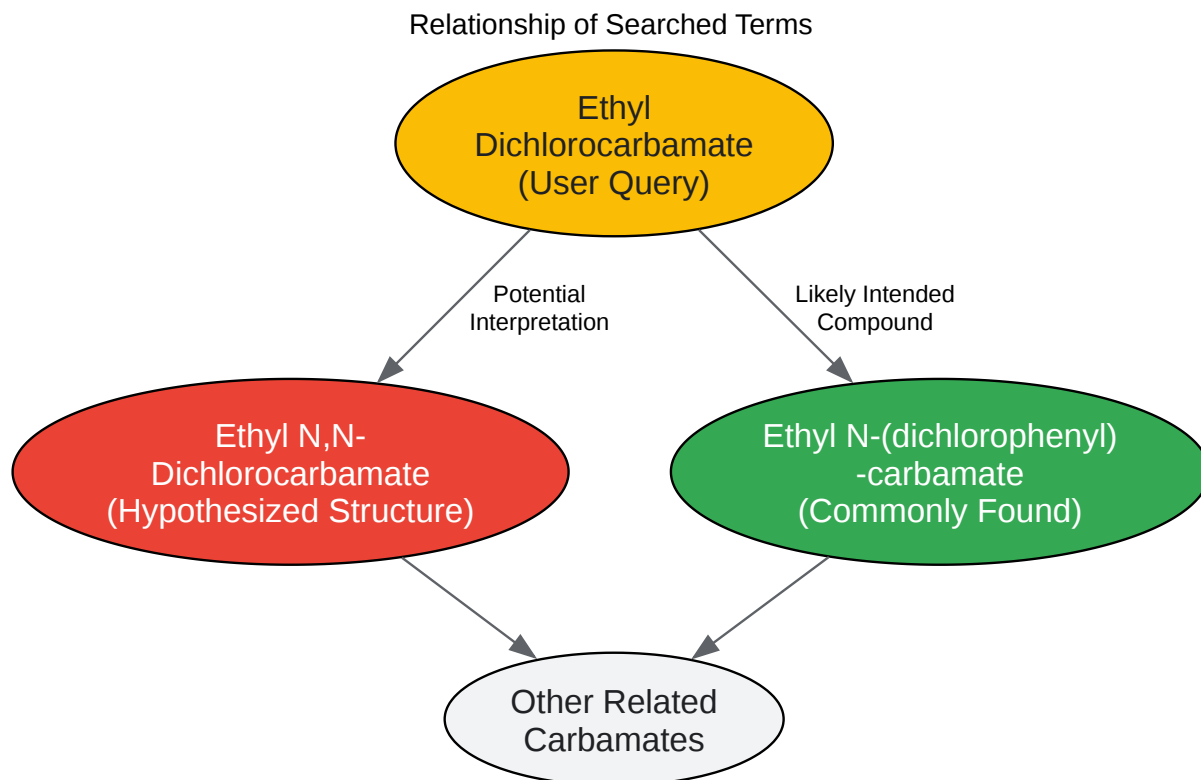
Visualizations

To further elucidate the concepts discussed, the following diagrams are provided.

General Synthesis Workflow for Ethyl N-Arylcarbamates

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Caption: General synthesis workflow for ethyl N-arylcarbamates.



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Caption: Logical relationship between the user query and related compounds.

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References

- 1. Ethyl N-(3,4-dichlorophenyl)carbamate | C₉H₉Cl₂NO₂ | CID 81592 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
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